

Biological Activity of N-Terminal Truncated Galanin Fragments: A Technical Guide

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Compound of Interest

Compound Name: *Rat galanin(2-29)*

Cat. No.: *B14789508*

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Executive Summary

Galanin is a 29-30 amino acid neuropeptide where the biological "master key" resides almost exclusively in the N-terminal pharmacophore (residues 1–15).^{[1][2]} While the C-terminus provides metabolic stability, it is the N-terminus that drives high-affinity binding to the three G-protein coupled receptors: GalR1, GalR2, and GalR3.

This guide focuses on N-terminal truncated fragments—peptides where the N-terminal residues (Gly1, Trp2, etc.) have been removed. Unlike C-terminal truncation (which retains activity), N-terminal truncation acts as a profound functional switch:

- Removal of Gly1 (e.g., Gal 2–11, Gal 2–29): Abolishes GalR1 affinity but retains GalR2/GalR3 activity, creating receptor-subtype selective agonists.
- Removal of Gly1-Trp2 (e.g., Gal 3–29): Generally acts as a metabolic "silencing" mechanism (inactivation), with rare exceptions in pituitary signaling.

This distinction is the cornerstone of developing GalR2-specific therapeutics for neuropathic pain, depression, and epilepsy.

Structural Biology & The Pharmacophore

To understand truncation, one must first define the active pharmacophore. Mutational analysis confirms that the first 15 amino acids are conserved across species.

The Critical Residues[3][4]

- Gly1: Essential for high-affinity binding to GalR1. Removal destroys GalR1 recognition but is tolerated by GalR2.
- Trp2: The "anchor" residue. Indispensable for binding to all three receptor subtypes. Removal (yielding Gal 3–29) typically eliminates affinity.
- Asn5, Gly8, Tyr9: Stabilize the alpha-helical conformation required for the receptor binding pocket.

Nomenclature Clarification

- N-Terminal Fragments (e.g., Gal 1–15): Contain the N-terminus; truncated at the C-terminus. [\[3\]](#) Fully Active.
- N-Terminal Truncated (e.g., Gal 2–29, 3–29): Missing the N-terminus. Selectivity Shift or Inactivation.

Pharmacology of Truncated Fragments[5][6]

Galanin(2–11) and Galanin(2–29): The GalR2 Selectivity Switch

The most biologically significant N-terminal truncated fragment is Gal(2–11) (also known as AR-M1896 when modified). By cleaving the first amino acid (Glycine), the peptide loses its ability to bind GalR1 but retains high affinity for GalR2.[\[4\]](#)

- Mechanism: GalR1 requires the N-terminal ammonium group of Gly1 for hydrogen bonding with Glu32 in the receptor pocket. GalR2 lacks this stringent requirement.
- Utility: Researchers use Gal(2–11) to distinguish between GalR1-mediated (inhibitory, Gi/o) and GalR2-mediated (excitatory/trophic, Gq/11) physiological effects.

Galanin(3–29): The Metabolic Silencer

Galanin is rapidly degraded in vivo by Dipeptidyl Peptidase IV (DPP-IV), which cleaves the Pro2-Pro3 bond (or Gly1-Trp2 depending on species/sequence context).

- General Rule: Gal(3–29) has negligible affinity ($K_i > 1000$ nM) for GalR1, GalR2, and GalR3 in the CNS.
- The Pituitary Paradox: In the anterior pituitary, Gal(3–29) has been observed to stimulate prolactin release, suggesting the existence of a unique, uncharacterized target or a tissue-specific splice variant in this region.

Therapeutic Implications & Biological Effects[8][9]

Neuropathic Pain & Analgesia

- GalR1 (Agonist: Full Galanin): Generally inhibitory (spinal analgesia).
- GalR2 (Agonist: Gal 2–11): Complex role.[4] Peripheral activation can be pro-nociceptive, but spinal activation often mediates analgesia without the sedative side effects of GalR1.
- Application: Gal(2–11) is used in in vivo models (e.g., partial sciatic nerve ligation) to prove that anti-allodynic effects are mediated via GalR2.

Depression and Anxiety

- Mechanism: GalR2 signaling activates the MAPK/ERK pathway, promoting neurotrophic factors (BDNF).
- Evidence: Intra-hippocampal infusion of Gal(2–11) produces antidepressant-like effects in the Forced Swim Test (FST), whereas full-length Galanin (activating GalR1) can be pro-depressive.

Cardioprotection (Ischemia/Reperfusion)[5]

- Fragment: Gal(2–15).
- Activity: Recent studies indicate that N-terminal truncated fragments like Gal(2–15) reduce myocardial infarct size.

- Pathway: GalR2 activation

PKC

mitochondrial K⁺ ATP channel opening

reduced ROS production.

Quantitative Data Summary

Table 1: Receptor Binding Affinities (K_i) and Functional Potency

Note: Values are approximate means derived from rat/human receptor studies.

Peptide Fragment	Classification	GalR1 Affinity (K _i)	GalR2 Affinity (K _i)	GalR3 Affinity (K _i)	Biological Outcome
Galanin (1–29)	Native Ligand	~0.1 nM	~0.2 nM	~0.4 nM	Non-selective activation
Galanin (1–15)	N-Term Fragment	~0.2 nM	~0.5 nM	~0.8 nM	Full agonist (metabolically unstable)
Galanin (2–29)	N-Term Truncated	> 500 nM	~12 nM	~25 nM	GalR2/R3 Selective
Galanin (2–11)	Double Truncated	> 10,000 nM	~15 nM	~35 nM	GalR2 Selective Agonist
Galanin (3–29)	Metabolite	> 1,000 nM	> 1,000 nM	> 1,000 nM	Inactive (General)

Experimental Methodologies

Protocol A: Differential Receptor Binding Assay

To distinguish GalR1 vs. GalR2 populations in tissue samples.

- Membrane Preparation: Homogenize tissue (e.g., dorsal root ganglia) in ice-cold Tris-HCl buffer containing protease inhibitors (Bacitracin, PMSF). Centrifuge at 20,000 x g.
- Radioligand: Use

I-Galanin (porcine/human) as the tracer (0.1 nM).
- Displacement Curve Construction:
 - Total Binding: Tracer only.
 - Non-Specific Binding: Tracer + 1 μ M unlabeled Galanin(1–29).
 - GalR1 Blockade: Incubate parallel wells with 100 nM Gal(2–11).
 - Logic: At 100 nM, Gal(2–11) saturates GalR2 sites but does not bind GalR1.
 - Result: Remaining binding of

I-Galanin represents the GalR1 population.
- Incubation: 60 min at room temperature.
- Filtration: Rapid filtration through GF/B filters pre-soaked in 0.3% PEI. Count radioactivity.[5]

Protocol B: In Vivo Stability (DPP-IV Cleavage)

To assess the formation of inactive Gal(3–29).

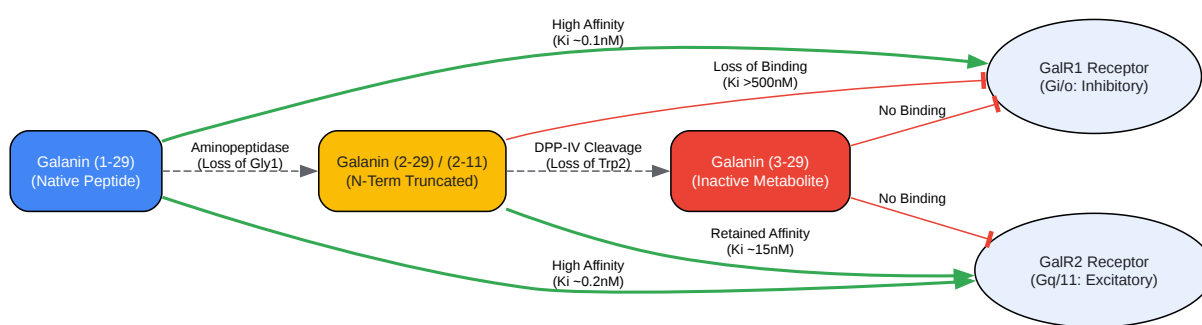
- Incubation: Incubate 10 μ M Galanin(1–29) with purified DPP-IV enzyme or human plasma at 37°C.
- Sampling: Aliquot at 0, 5, 15, 30, 60 min. Quench with 1% TFA/Acetonitrile.
- Analysis: RP-HPLC using a C18 column.
 - Gradient: 10-60% Acetonitrile in 0.1% TFA over 30 min.
 - Detection: UV at 214 nm.

- Validation: Gal(1–29) elutes later than the more polar Gal(3–29). Confirm identity via Mass Spectrometry (MALDI-TOF).

Visualization of Signaling & Structure

Diagram 1: The Galanin Truncation "Switch"

This diagram illustrates how enzymatic cleavage shifts the peptide from a broad-spectrum agonist to a selective agonist, and finally to an inactive metabolite.

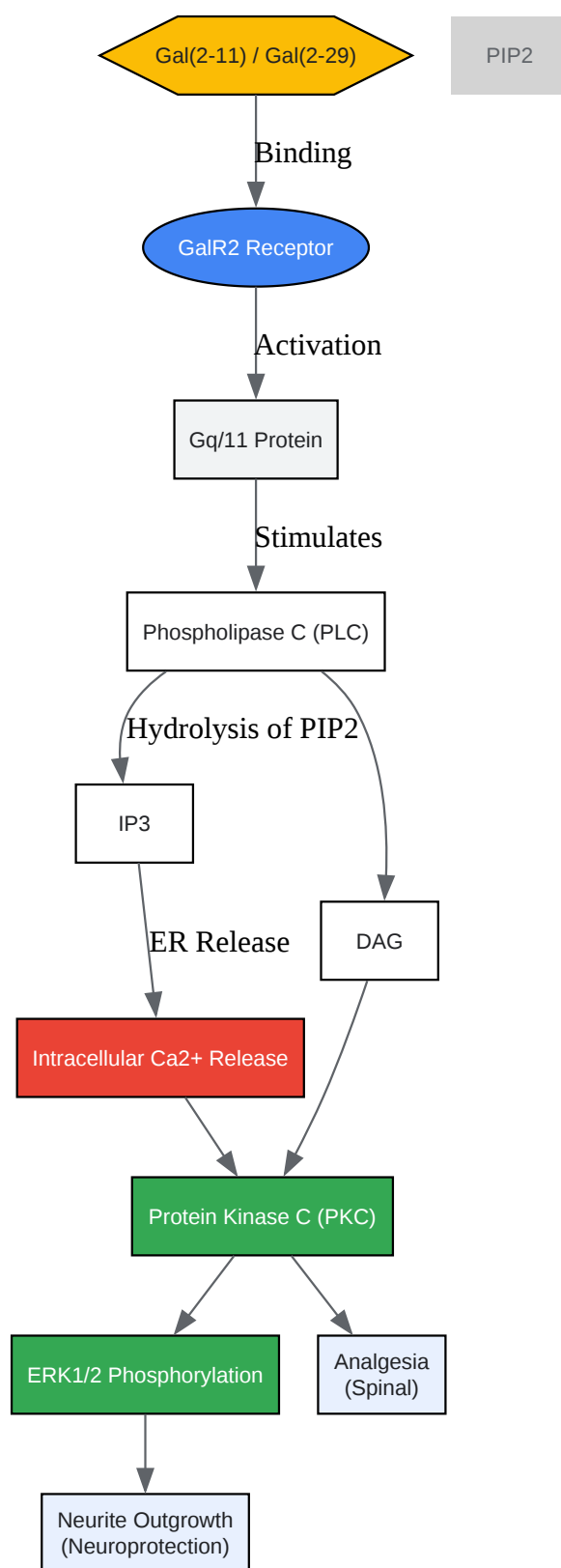


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Caption: The "Selectivity Switch" mechanism. Removal of Gly1 shifts activity to GalR2; further removal of Trp2 silences the peptide.

Diagram 2: GalR2 Signaling Pathway (Activated by Gal 2-11)

Focusing on the specific pathway activated by N-terminal truncated agonists.



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Caption: Intracellular cascade triggered by GalR2-selective N-terminal truncated fragments.

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